Definitive Structural Confirmation: 1H/13C NMR vs. Orthogonal Techniques

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Compound of Interest

Compound Name:	*Oxane-3-sulfonyl chloride*
CAS No.:	*1300725-44-3*
Cat. No.:	*B1455345*

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A Comparative Guide for Drug Development & Chemical Synthesis

Executive Summary: The Hierarchy of Confirmation

In the pharmaceutical and chemical industries, "confirming product structure" is not merely about identification—it is about establishing an incontrovertible structural proof that satisfies regulatory bodies (FDA, EMA) and scientific peer review. While Mass Spectrometry (MS) and Infrared Spectroscopy (IR) are indispensable, Nuclear Magnetic Resonance (NMR) remains the primary technique for establishing atomic connectivity and stereochemical configuration.

This guide objectively compares NMR against these orthogonal techniques and provides a self-validating workflow for using 1H and 13C NMR to definitively confirm product structure.

Comparative Analysis: NMR vs. MS vs. IR[1]

To select the right tool, one must understand the specific data "gap" each technique fills. NMR is the only technique that provides a direct map of the carbon-hydrogen framework.

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Table 1: Technical Performance Matrix

Feature	NMR (1H / 13C)	Mass Spectrometry (MS)	Infrared (IR)
Primary Output	Atomic Connectivity & Stereochemistry	Molecular Weight & Formula	Functional Group Fingerprint
Isomer Differentiation	Excellent (Regio- & Stereoisomers)	Poor (Requires chromatography)	Moderate (Functional isomers only)
Sample Requirement	High (2–50 mg)	Ultra-Low (pg to ng)	Low (<1 mg)
Quantification	Absolute (qNMR, no standard needed)	Relative (Requires standards)	Semi-quantitative
Non-Destructive?	Yes (Sample recoverable)	No (Destructive)	Yes (FT-IR)
Structural Certainty	Definitive	Indicative	Supportive

Critical Insight: The "Isomer Trap"

MS can confirm a Molecular Weight of 180.16 g/mol (e.g., Aspirin), but it cannot easily distinguish it from its dozens of constitutional isomers without complex fragmentation patterns. NMR distinguishes these immediately via chemical shift (electronic environment) and J-coupling (neighbor relations).

> *Expert Note: Never rely solely on MS for new chemical entities (NCEs). MS confirms composition; NMR confirms arrangement.*

Experimental Protocol: The Self-Validating NMR Workflow

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A "self-validating" system means the protocol includes internal checks that flag errors immediately. If the data quality is poor, the interpretation is invalid.

Phase A: Sample Preparation (The Foundation)

Objective: Maximize Signal-to-Noise (S/N) and Resolution.

- Solvent Selection:
  - Standard: Deuterated Chloroform (

) is the default for non-polar organics.
  - Polar Compounds: Use DMSO-

    or Methanol-

    .[1]
  - Validation Check: Ensure the solvent peak does not overlap with expected product signals (e.g., avoid Acetone-

    if you expect ketone signals ~2.05 ppm).
- Concentration Rules (Critical):
  - 1H NMR: Dissolve 2–10 mg of product in 600 µL solvent. Too much sample causes line broadening due to viscosity.
  - 13C NMR: Dissolve 20–50 mg of product. Carbon-13 is only 1.1% naturally abundant; high concentration is required to see quaternary carbons.
- Filtration: Always filter the solution through a cotton plug or PTFE filter into the NMR tube to remove particulates that ruin magnetic field homogeneity (shimming).

Phase B: Acquisition Parameters

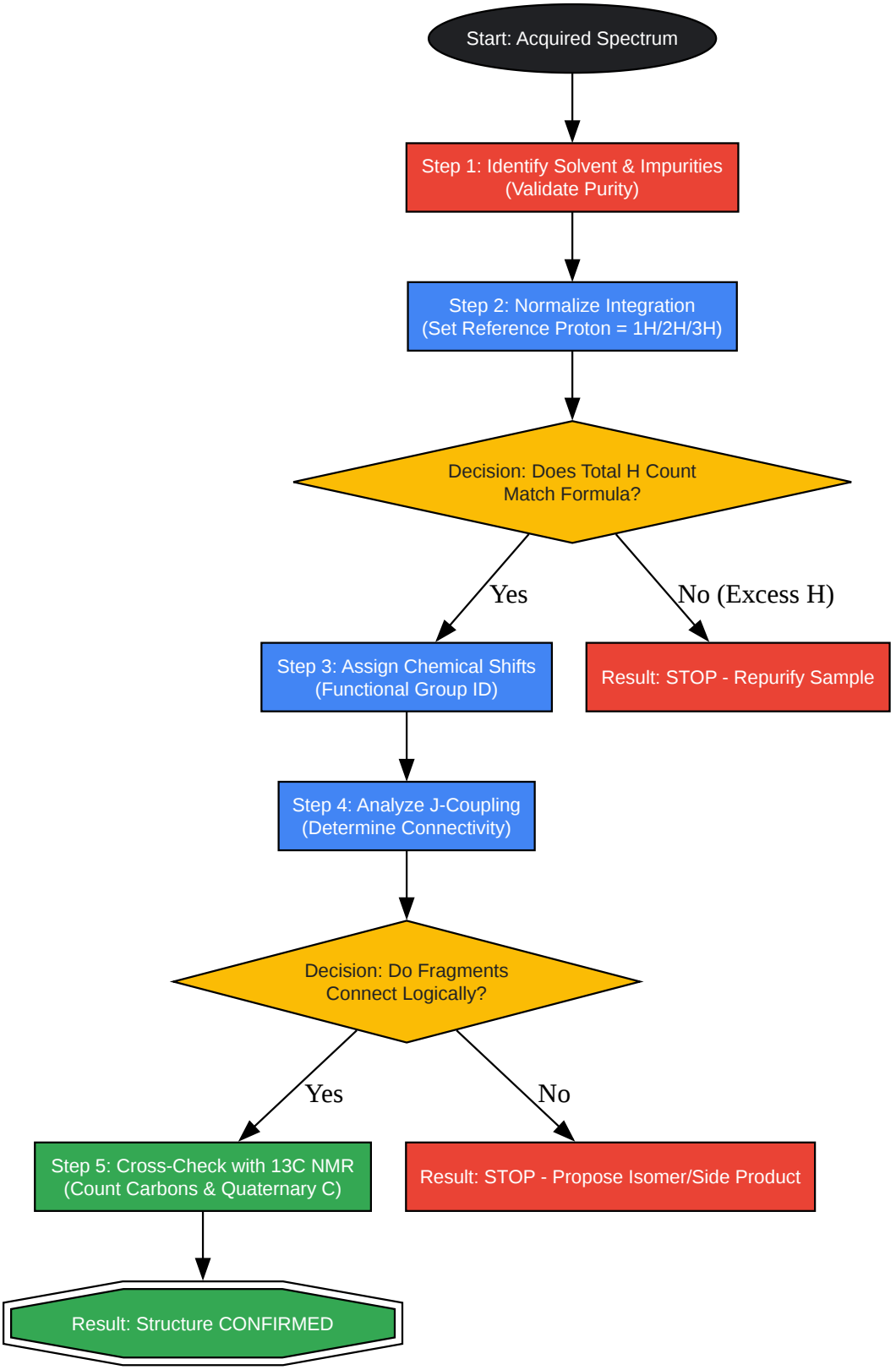
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Parameter	1H NMR Setting	13C NMR Setting	Rationale
Pulse Angle	30° or 90°	30°	30° allows faster repetition rates.
Relaxation Delay (D1)	1.0 – 5.0 sec	2.0 – 10.0 sec	13C nuclei (esp. quaternary) relax slowly. Short D1 leads to missing peaks.
Number of Scans (NS)	16 – 64	512 – 4096	S/N increases by the square root of scans.
Spectral Width	-2 to 14 ppm	-10 to 220 ppm	Covers all organic functionalities.

Visualization: The Structural Confirmation Logic

The following diagram illustrates the decision-making process used to convert raw spectral data into a confirmed structure.

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Figure 1: The logic flow for NMR structural confirmation. Note the "Stop" gates (red/yellow) that prevent false positives.

Data Interpretation: The "Trifecta" of Proof

To scientifically prove a structure, you must satisfy three criteria using the data acquired above.

Criterion 1: The Integration (Stoichiometry)

- Concept: The area under a 1H NMR peak is directly proportional to the number of protons causing that signal.
- Protocol: Select a distinct peak (e.g., a methyl group known to be part of the core structure) and calibrate its integral to 3.00.
- Validation: If the aromatic region integrates to 3.5 protons when your structure demands 4.0, you have a mixture or a missing substituent. Stop and re-evaluate.

Criterion 2: Chemical Shift (Environment)

- Concept: The location (ppm) tells you the electronic environment.
- 1H Zones:
  - 0.5–2.5 ppm: Aliphatic (C-H)
  - 3.0–4.5 ppm: Heteroatom adjacent (O-C-H, N-C-H)
  - 6.5–8.5 ppm: Aromatic (Ar-H)
  - 9.5–10.0 ppm: Aldehyde (H-C=O)
- 13C Zones:
  - 160–220 ppm: Carbonyl (C=O)
  - 110–160 ppm: Aromatic/Alkene (C=C)
  - 0–50 ppm: Aliphatic (C-C)

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Criterion 3: Multiplicity (Connectivity)

This is the "fingerprint" of the molecule's skeleton. The n+1 rule states that a proton with n neighbors will split into n+1 peaks.

- Doublet (d): 1 neighbor.
- Triplet (t): 2 neighbors.
- Quartet (q): 3 neighbors.
- Example: An ethyl group (-CH2-CH3) always appears as a triplet (3H) and a quartet (2H). If you see two singlets instead, the carbons are not connected (e.g., methoxy groups).

Advanced Validation: When 1D is not enough

For complex drugs or when signals overlap, 1D NMR (1H/13C) may be inconclusive.[2] In these cases, 2D NMR is the required "Tie-Breaker."

- HSQC (Heteronuclear Single Quantum Coherence): Correlates a proton directly to the carbon it is attached to. Use this to separate overlapping proton peaks.
- HMBC (Heteronuclear Multiple Bond Coherence): Shows correlations over 2-3 bonds. Use this to connect separate fragments across "silent" atoms like Oxygen or quaternary Carbons.

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